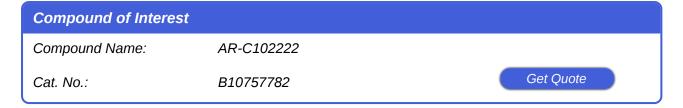


Application Notes and Protocols for AR-C102222 in Rodent Models

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AR-C102222 is a potent and selective inhibitor of inducible nitric oxide synthase (iNOS), an enzyme implicated in various inflammatory and pain pathways.[1][2][3] Overproduction of nitric oxide (NO) by iNOS is associated with the pathophysiology of conditions such as inflammatory diseases, neuropathic pain, and post-operative pain.[1][2] These application notes provide a summary of in vivo dosages of AR-C102222 in rodent models and detailed protocols for relevant pharmacological assays.

Mechanism of Action

AR-C102222 selectively inhibits the iNOS isoform, which is typically expressed in response to pro-inflammatory stimuli like cytokines.[2][4] By blocking iNOS, **AR-C102222** reduces the excessive production of nitric oxide, a key mediator in the inflammatory cascade and pain signaling.[1]

Data Presentation: In Vivo Dosages of AR-C102222 in Rodent Models

The following table summarizes the effective dosages of **AR-C102222** observed in various rodent models of pain and inflammation.

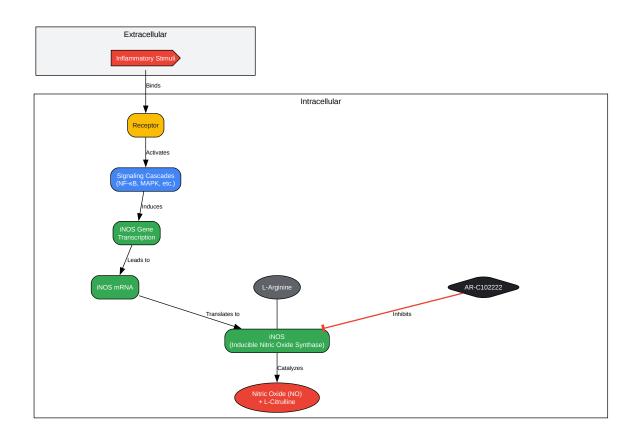


Rodent Model	Species	Administrat ion Route	Dosage	Observed Effect	Reference
Acetic Acid- Induced Writhing	Mouse	Oral (p.o.)	100 mg/kg	Attenuation of writhing response	[1]
Freund's Complete Adjuvant (FCA)- Induced Mechanical Hyperalgesia	Rat	Oral (p.o.)	100 mg/kg	Attenuation of mechanical hyperalgesia	[1]
L5 Spinal Nerve Ligation (L5 SNL)	Rat	Intraperitonea I (i.p.)	30 mg/kg	Reduction of tactile allodynia	[1]
Hindpaw Incision (INC)	Rat	Intraperitonea I (i.p.)	30 mg/kg	Reduction of tactile allodynia	[1]
Arachidonic Acid-Induced Ear Inflammation	Mouse	Oral (p.o.)	100 mg/kg	Reduction of inflammation	[1]

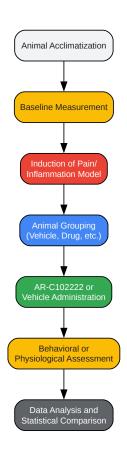
Signaling Pathway

The diagram below illustrates the signaling pathway leading to the production of nitric oxide by iNOS and the point of inhibition by **AR-C102222**. Inflammatory stimuli, such as cytokines and bacterial lipopolysaccharide (LPS), activate intracellular signaling cascades, including the NF- κ B and MAPK pathways, which in turn promote the transcription and translation of the iNOS enzyme.[5][6][7] iNOS then catalyzes the conversion of L-arginine to L-citrulline and nitric oxide.









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